

Personal protective equipment for handling 3,5-Difluorobenzyl bromide

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Compound of Interest

Compound Name: 3,5-Difluorobenzyl bromide

Cat. No.: B117505

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Essential Safety & Handling Protocols for 3,5-Difluorobenzyl Bromide

For Immediate Reference by Laboratory Professionals

This document provides critical safety and logistical information for the handling and disposal of **3,5-Difluorobenzyl bromide** (CAS No. 141776-91-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational steps, and emergency responses.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Difluorobenzyl bromide is a hazardous chemical that requires stringent safety measures. It is classified as a combustible liquid that causes severe skin burns and eye damage and may be corrosive to metals.^[1]

GHS Hazard Classification:

- Skin Corrosion/Irritation, Category 1B^{[1][2]}
- Serious Eye Damage/Eye Irritation, Category 1^[1]

- Flammable Liquids, Category 4 (Combustible liquid)[1]
- Corrosive to metals

Signal Word: Danger[1]

The following table summarizes the mandatory PPE for handling this substance.[3][4][5]

Protection Type	Specification	Rationale
Eye/Face	Chemical splash goggles used in combination with a face shield.[3][4]	Protects against splashes that can cause severe eye damage.[1]
Skin	Chemical-resistant gloves (inspect before use), long-sleeved lab coat or chemical-resistant apron, and closed-toe shoes.[5][6][7]	Prevents contact that leads to severe skin burns.[1]
Respiratory	Use only in a certified chemical fume hood.[1] If a respirator is the sole means of protection, use a full-face supplied-air respirator.[6] For backup, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is appropriate.[6]	Avoids inhalation of vapors or mist, which can cause respiratory irritation.[8]

Operational Plan: Step-by-Step Handling Protocol

All handling of **3,5-Difluorobenzyl bromide** must occur within a designated area, specifically inside a chemical fume hood.[1]

Preparation:

- Ensure an emergency eyewash station and safety shower are accessible and tested.[9]

- Confirm the chemical fume hood is functioning correctly.
- Gather all necessary equipment and reagents before introducing the chemical.
- Don all required PPE as specified in the table above.

Handling Procedure:

- Place the container of **3,5-Difluorobenzyl bromide** inside the chemical fume hood.
- Carefully open the container. As it may be a lachrymator, avoid direct inhalation of fumes.
- Dispense the required amount of the chemical slowly and carefully to avoid splashing.
- Once the transfer is complete, securely seal the container.[\[10\]](#)
- Keep the container in the fume hood until it is returned to storage.
- Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)[\[10\]](#)

Storage:

- Store in a tightly closed original container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
- Store in a corrosive-resistant container with a resistant inner liner.
- Incompatible materials include strong oxidizing agents and strong bases.[\[1\]](#)

Emergency and Disposal Plan

Spill Response:

- Evacuate the immediate area and alert colleagues.
- Remove all sources of ignition.[\[1\]](#)

- If safe to do so, contain the spill using an inert absorbent material (e.g., sand, silica gel, vermiculite).^{[1][10]} Do not use combustible materials like sawdust.
- Collect the absorbed material into a suitable, labeled, and closed container for disposal.^{[1][10]}
- Ventilate the area and wash the spill site after material pickup is complete.

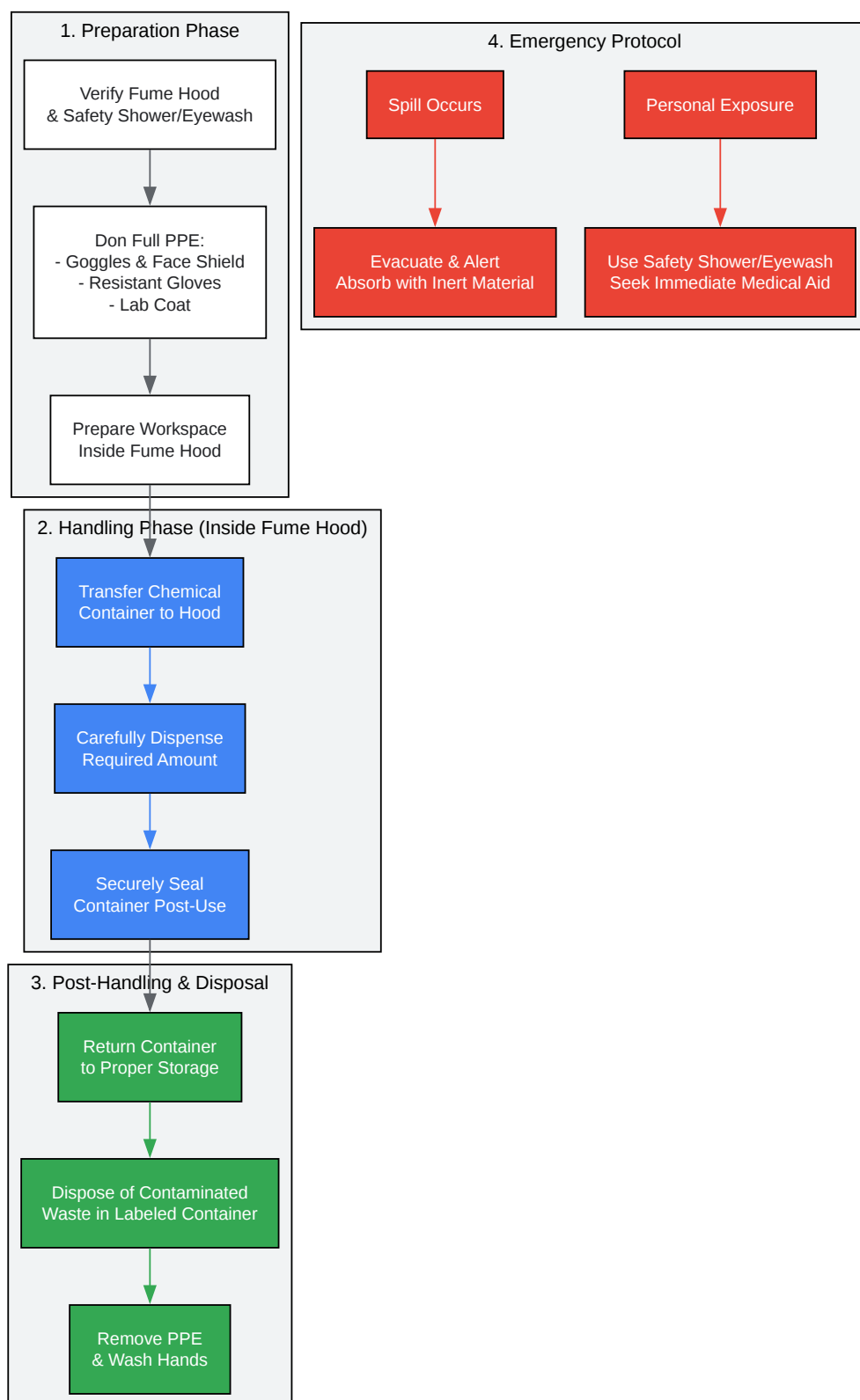
Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. ^{[1][11]}
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of water for at least 15 minutes. Seek immediate medical attention. ^[11] Wash contaminated clothing before reuse.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. ^[1] Rinse mouth. Call a physician or poison control center immediately. ^[1]

Disposal Plan:

- All waste, including contaminated absorbent material and disposable PPE, must be considered hazardous.
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1]
- Do not allow the chemical to enter the environment or drains.^{[1][6]}

Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **3,5-Difluorobenzyl bromide** in a laboratory setting.



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Caption: Workflow for handling **3,5-Difluorobenzyl bromide**.

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